

Thermal stability and decomposition of hexaethylene glycol under experimental conditions.

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Compound of Interest

Compound Name: Hexaethylene Glycol

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Thermal Stability and Decomposition of Hexaethylene Glycol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability and decomposition of **hexaethylene glycol** under various experimental conditions. The information presented is curated from scientific literature and is intended to be a valuable resource for professionals working in research, development, and quality control.

Introduction

Hexaethylene glycol (HEG), a member of the polyethylene glycol (PEG) family with the formula $\text{HO}(\text{CH}_2\text{CH}_2\text{O})_6\text{H}$, is a versatile oligomer utilized in numerous applications, including as a solvent, plasticizer, and in the formulation of pharmaceuticals and personal care products. Its thermal stability is a critical parameter that dictates its suitability for various manufacturing processes and its shelf-life. Understanding the decomposition pathways and the nature of the degradation products is essential for ensuring product quality, safety, and regulatory compliance.

This guide details the common experimental protocols used to assess the thermal stability of HEG, presents quantitative data on its decomposition, and illustrates the degradation

pathways.

Experimental Protocols for Thermal Analysis

The thermal stability of **hexaethylene glycol** and related polyethylene glycols is primarily investigated using thermoanalytical techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). For the identification of decomposition products, Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC/MS) is the method of choice.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the onset of decomposition, the temperature of maximum decomposition rate, and the amount of residual mass.^[1]^[2]

Typical Experimental Protocol:

- Instrument: A thermogravimetric analyzer.^[3]
- Sample Size: 5-20 mg.^[3]
- Crucible: Alumina or platinum crucibles are commonly used.^[3]
- Atmosphere: The analysis can be performed in an inert atmosphere (e.g., nitrogen, argon) to study thermal decomposition or in an oxidative atmosphere (e.g., air, oxygen) to study thermo-oxidative degradation.
- Heating Rate: A linear heating rate, typically between 10 °C/min and 20 °C/min, is applied.
- Temperature Range: The sample is heated from ambient temperature to a final temperature sufficient to ensure complete decomposition, often up to 600-800 °C.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine melting points, glass transitions, and the enthalpy of decomposition.

Typical Experimental Protocol:

- Instrument: A differential scanning calorimeter.
- Sample Size: 5-10 mg.
- Crucible: Aluminum crucibles are commonly used.
- Atmosphere: Similar to TGA, an inert or oxidative atmosphere can be used.
- Heating Rate: A controlled heating and cooling rate, often 10 °C/min, is applied.
- Temperature Program: The sample is typically heated to a temperature above its melting point, held isothermally to erase thermal history, cooled, and then reheated to observe the thermal transitions.

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC/MS)

Py-GC/MS is a powerful technique for identifying the volatile and semi-volatile products of thermal decomposition. The sample is rapidly heated to a high temperature in an inert atmosphere, and the resulting fragments are separated by gas chromatography and identified by mass spectrometry.

Typical Experimental Protocol:

- Pyrolyzer: A furnace-type or Curie-point pyrolyzer is used.
- Pyrolysis Temperature: Single-shot pyrolysis is often performed at temperatures ranging from 500 °C to 800 °C. Double-shot pyrolysis can be used to first desorb low molecular weight compounds at a lower temperature (e.g., 80-350 °C) before pyrolyzing the remaining material at a higher temperature.
- GC Column: A capillary column, such as a DB-5ms, is typically used for separation.
- GC Oven Program: A temperature program is used to separate the pyrolysis products, for example, starting at 60 °C and ramping to 280 °C.

- MS Detector: An electron ionization (EI) mass spectrometer is used for detection and identification of the separated compounds.

Thermal Stability and Decomposition Data

While specific TGA and DSC data for pure **hexaethylene glycol** are not readily available in the public literature, data for Polyethylene Glycol 300 (PEG 300), which has an average molecular weight very close to that of **hexaethylene glycol** (282.33 g/mol), provides a reliable approximation.

Table 1: Thermal Decomposition Data for PEG 300 (as an analog for **Hexaethylene Glycol**)

Parameter	Value	Atmosphere	Reference
Onset of Decomposition (Tonset)	>220 °C	Not specified	
Autoignition Temperature	370 °C	Air	
Ignition Temperature	420 °C	Air	

Note: The onset of decomposition can vary depending on the experimental conditions, such as the heating rate and the purity of the sample. The presence of oxygen generally lowers the decomposition temperature.

Decomposition Pathways and Products

The thermal decomposition of polyethylene glycols, including **hexaethylene glycol**, proceeds through a free-radical mechanism involving random chain scission of the C-C and C-O bonds in the polymer backbone. In the presence of oxygen, thermo-oxidative degradation occurs, which is often initiated at lower temperatures.

Key Decomposition Products:

The thermal degradation of PEGs leads to the formation of a complex mixture of smaller molecules. The primary decomposition products identified through techniques like Py-GC/MS

include:

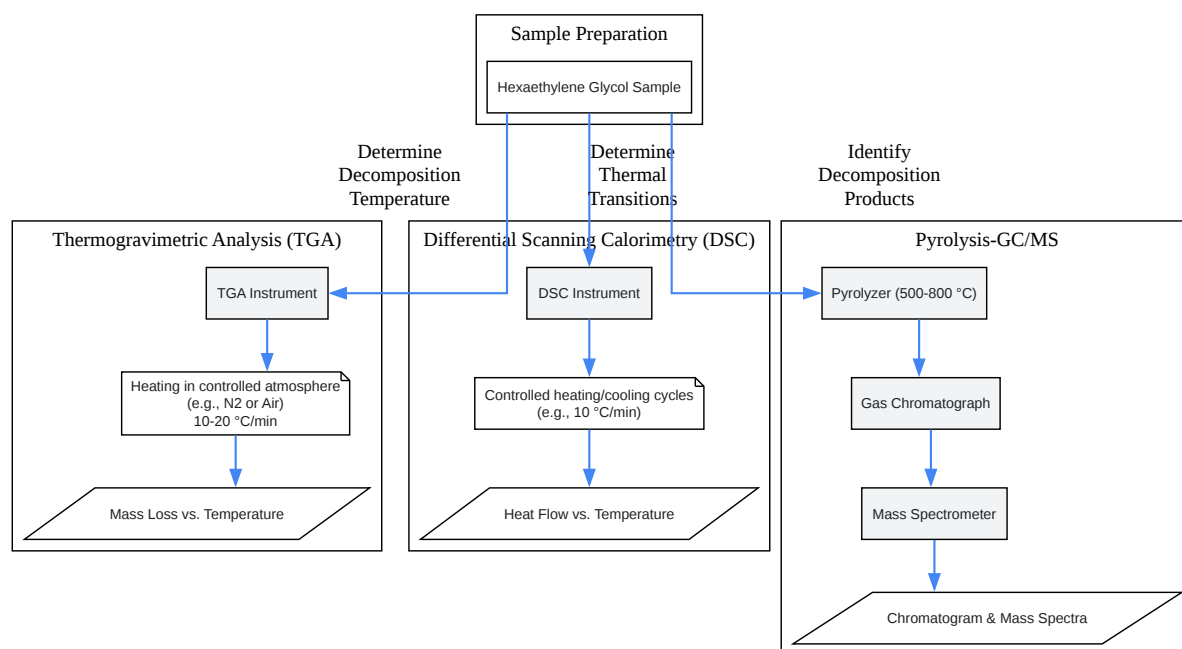
- Lower Molecular Weight Glycols: Ethylene glycol, diethylene glycol, and triethylene glycol.
- Aldehydes: Formaldehyde and acetaldehyde.
- Acids: Formic acid and acetic acid.
- Ethers: Dioxane and other cyclic ethers.
- Other Volatiles: Water, carbon dioxide, and carbon monoxide.

Table 2: Common Decomposition Products of Polyethylene Glycols

Product Class	Specific Compounds	Analytical Method
Glycols	Ethylene glycol, Diethylene glycol, Triethylene glycol	Py-GC/MS, IC
Aldehydes	Formaldehyde, Acetaldehyde	Py-GC/MS
Carboxylic Acids	Formic acid, Acetic acid, Glycolic acid, Oxalic acid	IC
Ethers	Dioxane	Py-GC/MS
Inorganics	Water, Carbon Dioxide, Carbon Monoxide	Py-GC/MS, TGA-MS

Visualizations

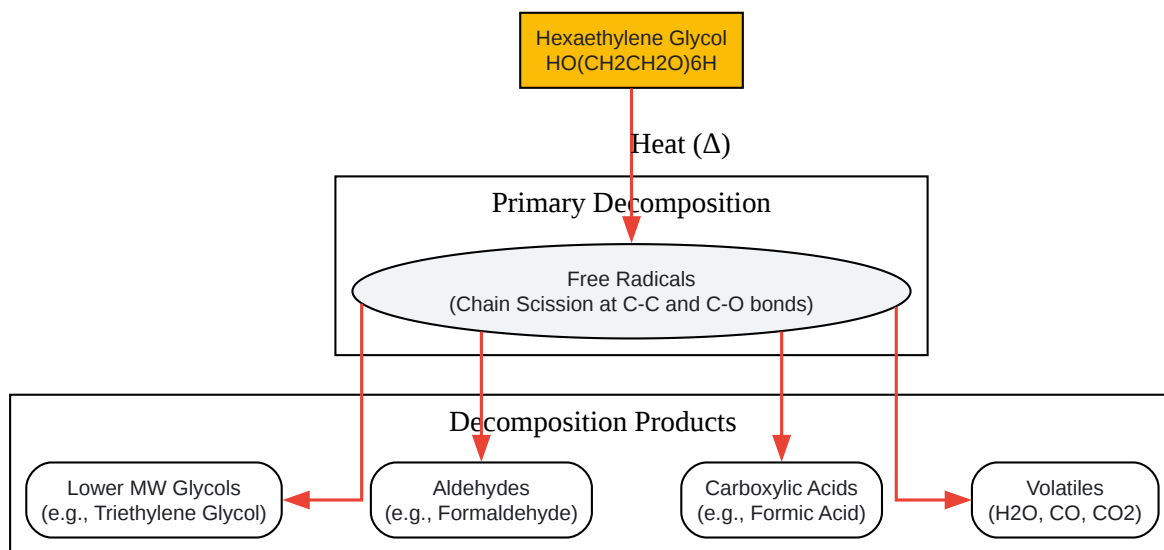
Experimental Workflow for Thermal Analysis



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Caption: Workflow for the thermal analysis of **hexaethylene glycol**.

Simplified Thermal Decomposition Pathway of Hexaethylene Glycol



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Caption: Simplified thermal decomposition pathway of **hexaethylene glycol**.

Conclusion

The thermal stability of **hexaethylene glycol** is a crucial factor for its application in various industries. Under inert conditions, it exhibits good thermal stability up to temperatures exceeding 220 °C. However, in the presence of oxygen, its degradation can be initiated at lower temperatures. The primary decomposition mechanism involves random chain scission, leading to the formation of a variety of lower molecular weight compounds, including smaller glycols, aldehydes, and carboxylic acids. For critical applications, it is recommended to perform specific thermal analysis under the expected processing and storage conditions to ensure the integrity and safety of the final product.

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